

Dimecrotic Acid: An Obscure Experimental Compound

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Compound of Interest

Compound Name: *Dimecrotic acid*

Cat. No.: *B1238152*

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Initial investigations reveal that **Dimecrotic Acid**, identified by the CAS number 7706-67-4, is a distinct chemical entity known chemically as (E)-3-(2,4-Dimethoxyphenyl)but-2-enoic Acid.[1][2][3][4] Despite its unique identity, a comprehensive review of publicly available scientific literature, patent databases, and clinical trial registries yields remarkably little information about its history, development, and biological activity.

Dimecrotic acid is classified as an experimental small molecule drug and a member of the cinnamic acids.[5][6] Its molecular formula is C₁₂H₁₄O₄ and it has a molecular weight of approximately 222.24 g/mol.[1][6] Chemical suppliers list it as a research chemical.[1][2][3][4][7]

While patent documents occasionally include "**dimecrotic acid**" in extensive lists of chemical compounds, they do not provide any specific details regarding its synthesis, intended use, or mechanism of action.[8][9] Similarly, pharmacological databases like DrugBank categorize it as "experimental" but offer no substantive data on its pharmacodynamics, pharmacokinetics, or any clinical studies.[5]

The initial search for information on **dimecrotic acid** was complicated by search engines frequently returning results for the well-known nonsteroidal anti-inflammatory drug (NSAID), mefenamic acid. This is likely due to the phonetic similarity of the names and the scarcity of information on **dimecrotic acid**. However, it is crucial to note that **dimecrotic acid** and mefenamic acid are distinct compounds with different chemical structures.

Conclusion

At present, there is a significant lack of accessible scientific literature to construct an in-depth technical guide on **dimecrotic acid** as requested. Key information for researchers and drug development professionals, such as:

- A historical account of its discovery and development
- Detailed experimental protocols from preclinical or clinical studies
- Quantitative data on its efficacy, safety, and pharmacokinetic profile
- Elucidation of its mechanism of action and any associated signaling pathways

is not available in the public domain. Therefore, the creation of summary tables and visualizations as specified in the user request is not feasible. The compound remains an obscure entity, seemingly confined to chemical supplier catalogs and passing mentions in broad patent filings. Further research and publication would be required to shed light on its potential therapeutic relevance.

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